

"therapeutic potential of compound 27 in gout"

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Compound of Interest

Compound Name: URAT1&XO inhibitor 3

Cat. No.: B15572173

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An In-Depth Technical Guide on the Therapeutic Potential of Compound 27 in Gout

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

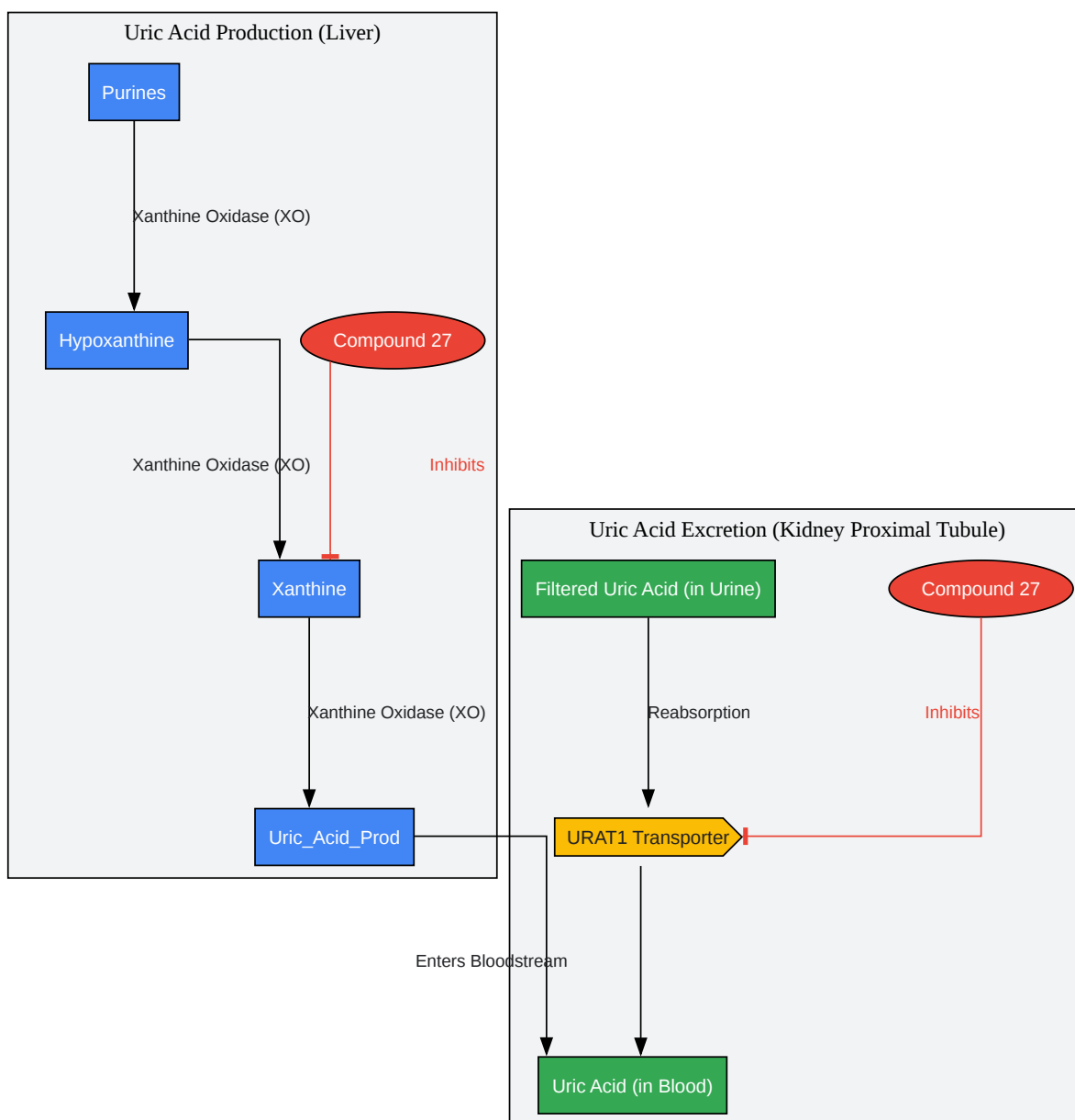
Gout is a prevalent and painful inflammatory arthritis characterized by hyperuricemia—an excess of uric acid in the blood. Current therapeutic strategies primarily involve single-target agents that either inhibit uric acid production or enhance its excretion. However, these treatments have limitations in efficacy and can be associated with adverse effects. This technical guide details the preclinical data on Compound 27, a novel drug candidate with a dual-action mechanism that offers a promising new approach for the management of hyperuricemia and gout. Compound 27 potently inhibits both xanthine oxidase (XO), the key enzyme in uric acid synthesis, and urate transporter 1 (URAT1), the primary transporter responsible for renal urate reabsorption.^{[1][2][3]} This dual inhibition is designed to enhance therapeutic potency and potentially reduce the toxicity associated with single-target therapies. ^{[1][2][3]} Preclinical studies have demonstrated significant in vitro inhibitory activity, favorable pharmacokinetic profiles across multiple species, and a good general safety profile, positioning Compound 27 as a strong candidate for further clinical development.^{[1][2][3]}

Mechanism of Action: Dual Inhibition of XO and URAT1

Compound 27 was developed through a scaffold hopping strategy based on the structures of the XO inhibitor febuxostat and the URAT1 inhibitor probenecid.[1][2][3] This led to the identification of a molecule capable of simultaneously engaging both targets. The dual mechanism addresses the two primary causes of hyperuricemia: overproduction and underexcretion of uric acid.

- **Xanthine Oxidase (XO) Inhibition:** By inhibiting XO, Compound 27 blocks the final two steps of purine metabolism, the conversion of hypoxanthine to xanthine and subsequently to uric acid. This directly reduces the production of uric acid in the body.
- **Urate Transporter 1 (URAT1) Inhibition:** By inhibiting URAT1 in the apical membrane of renal proximal tubule cells, Compound 27 prevents the reabsorption of filtered urate from the urine back into the bloodstream, thereby promoting its excretion.[4]

This combined action is hypothesized to produce a more potent urate-lowering effect than can be achieved with single-target agents.



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Figure 1: Dual inhibitory mechanism of Compound 27 on uric acid homeostasis.

Quantitative Data

All quantitative data available from preclinical assessments of Compound 27 are summarized below.

Table 1: In Vitro Inhibitory Activity

Target	IC ₅₀ (nM)	Description
Xanthine Oxidase (XO)	35	Concentration for 50% inhibition of the enzyme responsible for uric acid production.
URAT1	31	Concentration for 50% inhibition of the transporter responsible for urate reabsorption.
Data sourced from in vitro pharmacology studies. [1] [2] [3]		

Experimental Protocols

The following sections detail the likely methodologies employed in the preclinical evaluation of Compound 27, based on standard industry practices.

In Vitro Xanthine Oxidase (XO) Inhibition Assay

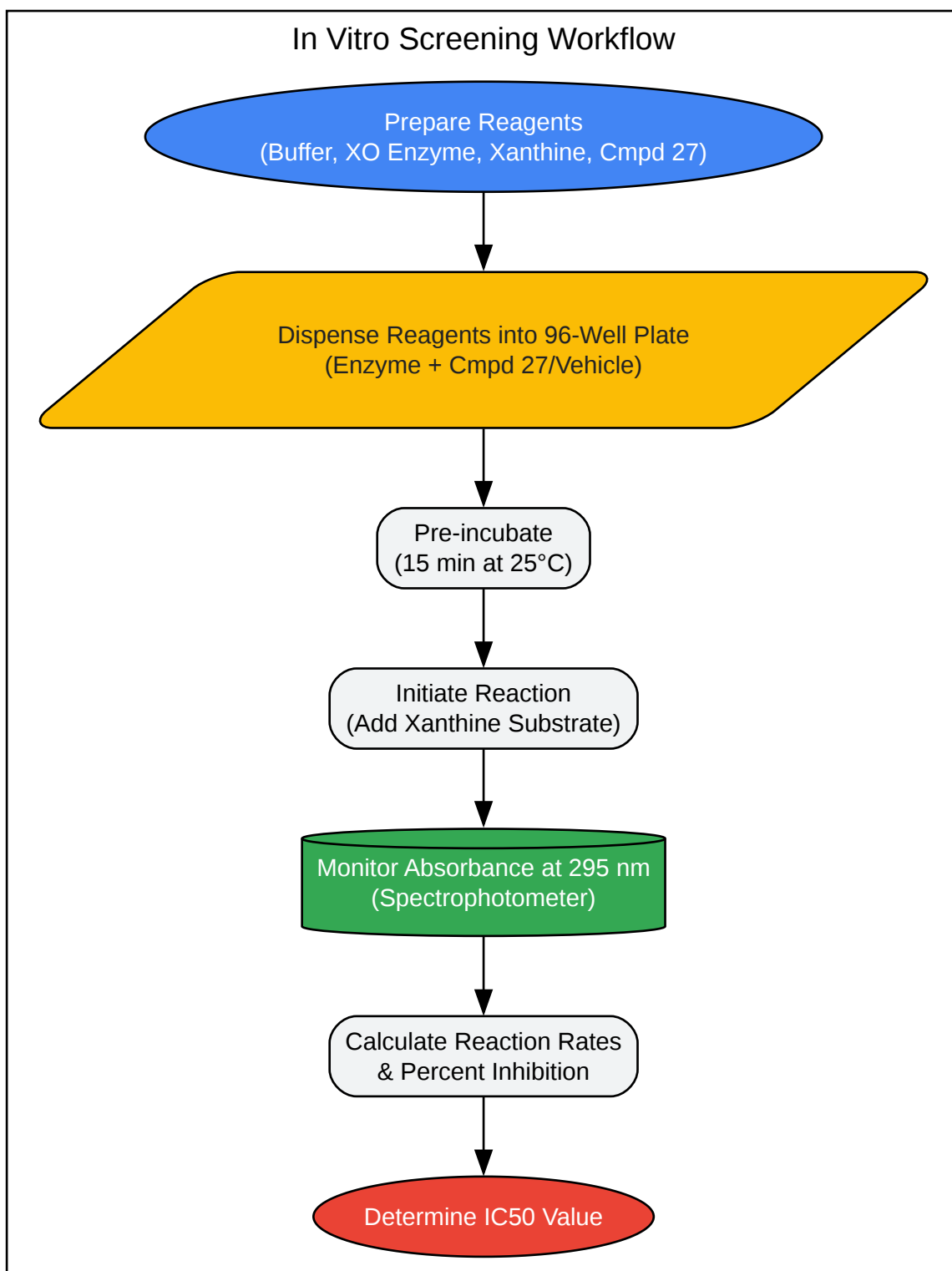
This assay quantifies the ability of a test compound to inhibit the enzymatic activity of XO.

Principle: Xanthine oxidase catalyzes the oxidation of xanthine to uric acid. The formation of uric acid can be monitored spectrophotometrically by measuring the increase in absorbance at 290-295 nm.

Protocol:

- Reagent Preparation:
 - Assay Buffer: 50-100 mM Potassium Phosphate buffer, pH 7.5.

- Substrate Solution: Xanthine dissolved in buffer to a final concentration of 100-150 μM .
- Enzyme Solution: Bovine milk Xanthine Oxidase diluted in cold buffer to a working concentration (e.g., 0.01-0.1 units/mL) immediately before use.
- Test Compound: Compound 27 dissolved in DMSO and serially diluted to various concentrations.
- Assay Procedure:
 - In a 96-well UV-transparent plate, add the assay buffer, the test compound solution (or vehicle control), and the enzyme solution.
 - Pre-incubate the mixture at 25°C for 15 minutes.
 - Initiate the reaction by adding the xanthine substrate solution.
 - Immediately monitor the increase in absorbance at 295 nm for 10-30 minutes using a microplate reader.
- Data Analysis:
 - Calculate the rate of reaction (velocity) from the linear portion of the absorbance curve.
 - Determine the percentage of inhibition for each concentration of Compound 27 relative to the vehicle control.
 - Calculate the IC_{50} value by fitting the dose-response data to a four-parameter logistic equation.



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Figure 2: Experimental workflow for the in vitro Xanthine Oxidase inhibition assay.

In Vitro URAT1 Inhibition Assay

This cell-based assay measures the inhibition of uric acid uptake mediated by the URAT1 transporter.

Principle: Human Embryonic Kidney (HEK293) cells stably overexpressing the human URAT1 transporter (hURAT1) will exhibit a high rate of radiolabeled or unlabeled uric acid uptake. The inhibitory potential of a compound is quantified by its ability to reduce this uptake.

Protocol:

- **Cell Culture:**
 - Culture HEK293 cells stably expressing hURAT1 and parental (wild-type) HEK293 cells in appropriate media (e.g., DMEM with 10% FBS).
 - Seed cells into 24- or 96-well plates and grow to ~80-90% confluency.
- **Uptake Assay:**
 - Wash cells twice with a pre-warmed physiological buffer (e.g., Hanks' Balanced Salt Solution).
 - Pre-incubate the cells for 15-30 minutes with the buffer containing various concentrations of Compound 27 or a vehicle control.
 - Initiate the uptake by adding buffer containing [^{14}C]-uric acid (or unlabeled uric acid) and the test compound.
 - Incubate at 37°C for a defined period (e.g., 10-30 minutes).
 - Terminate the uptake by rapidly aspirating the solution and washing the cells three times with ice-cold buffer.
- **Quantification and Analysis:**
 - Lyse the cells (e.g., with 0.1 M NaOH).

- If using radiolabeled uric acid, measure radioactivity using a liquid scintillation counter. If using unlabeled uric acid, quantify intracellular concentration via LC-MS/MS.
- Normalize uptake data to the total protein concentration in each well.
- Calculate URAT1-specific uptake by subtracting the uptake in parental cells from that in hURAT1-expressing cells.
- Determine the IC₅₀ value by plotting the percent inhibition against the log-concentration of Compound 27.

In Vivo Hyperuricemia Animal Model

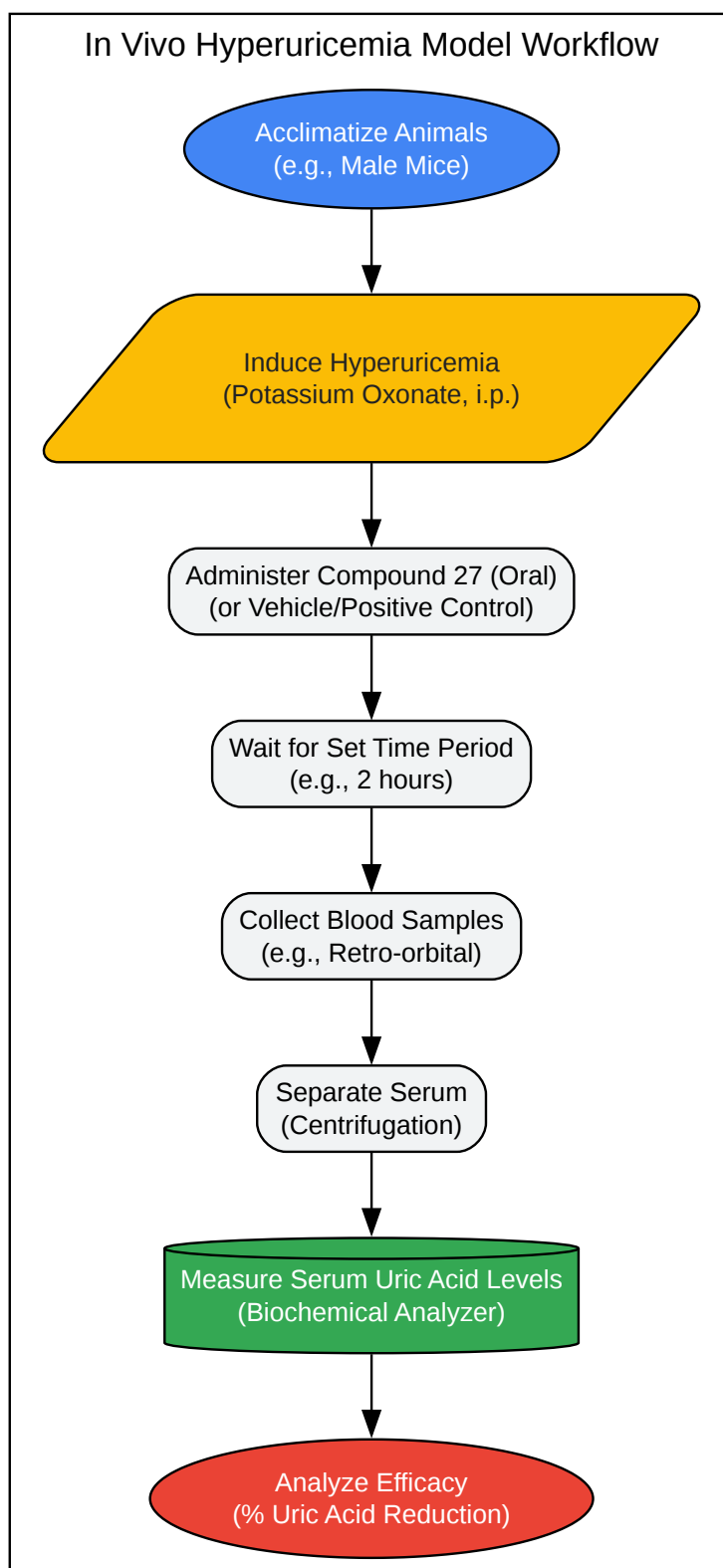
This model is used to evaluate the uric acid-lowering efficacy of a compound in a living system. The potassium oxonate-induced hyperuricemia model is common.

Principle: Potassium oxonate is a uricase inhibitor. In rodents, uricase breaks down uric acid into the more soluble allantoin. Inhibiting this enzyme leads to an accumulation of uric acid in the blood, mimicking human hyperuricemia.

Protocol:

- Animal Model Induction:
 - Use male mice or rats (e.g., Kunming mice or Sprague-Dawley rats).
 - Induce hyperuricemia by administering potassium oxonate (e.g., 250-300 mg/kg) via intraperitoneal injection 1 hour before the administration of the test compound.
 - In some protocols, a purine precursor like hypoxanthine (e.g., 300 mg/kg, oral gavage) is co-administered to increase the substrate for uric acid production.
- Compound Administration:
 - Administer Compound 27 orally at various doses. Include a vehicle control group and a positive control group (e.g., allopurinol or febuxostat).
- Sample Collection and Analysis:

- Collect blood samples at specified time points post-dose (e.g., 2 hours).
- Separate serum by centrifugation.
- Measure serum uric acid levels using a commercial uric acid assay kit or an automated biochemical analyzer.
- Data Analysis:
 - Compare the mean serum uric acid levels of the compound-treated groups with the vehicle control group.
 - Calculate the percentage reduction in uric acid levels for each dose.



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Figure 3: General workflow for evaluating Compound 27 in a mouse model of hyperuricemia.

Pharmacokinetic (PK) and Safety Studies

Principle: PK studies determine the absorption, distribution, metabolism, and excretion (ADME) of a compound. These studies were conducted in multiple species (rats and monkeys) to assess oral bioavailability and other key parameters. General safety and toxicity were also evaluated.

Protocol (General Outline):

- Animal Dosing:
 - Use male Sprague-Dawley rats and cynomolgus monkeys.
 - Administer a single dose of Compound 27 via intravenous (IV) and oral (PO) routes in separate groups.
- Blood Sampling:
 - Collect serial blood samples at predetermined time points (e.g., 0.083, 0.25, 0.5, 1, 2, 4, 8, 24 hours post-dose) into tubes containing an anticoagulant.
 - Process blood to obtain plasma, which is stored at -80°C until analysis.
- Bioanalysis:
 - Develop and validate a sensitive Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS) method for the quantification of Compound 27 in plasma.
- Pharmacokinetic Analysis:
 - Use non-compartmental analysis software (e.g., Phoenix WinNonlin) to calculate key PK parameters, including:
 - AUC (Area Under the Curve): Total drug exposure over time.
 - C_{max} (Maximum Concentration): Peak plasma concentration.
 - T_{max} (Time to C_{max}): Time to reach peak concentration.

- $t_{1/2}$ (Half-life): Time for plasma concentration to decrease by half.
- CL (Clearance): Volume of plasma cleared of the drug per unit time.
- Vd (Volume of Distribution): Apparent volume into which the drug distributes.
- F (%) (Oral Bioavailability): The fraction of the oral dose that reaches systemic circulation, calculated as $(AUC_{PO} / AUC_{IV}) * (Dose_{IV} / Dose_{PO}) * 100$.
- Safety and Toxicity:
 - Conduct general toxicity studies in rats and monkeys involving repeated dosing and monitoring of clinical signs, body weight, food consumption, and clinical pathology. Perform histopathological examination of major organs at the end of the study.

Conclusion and Future Directions

Compound 27 has emerged as a highly promising preclinical candidate for the treatment of gout and hyperuricemia.[1][2] Its novel dual-action mechanism, potently inhibiting both xanthine oxidase and URAT1, provides a strong rationale for its enhanced therapeutic potential over existing single-target agents.[1][2][3] The compound demonstrates significant in vitro activity and has shown favorable pharmacokinetic and safety profiles in both rodent and non-rodent species.[1][2][3]

The collective data strongly support the advancement of Compound 27 into investigational new drug (IND)-enabling studies and subsequent clinical trials. Future research should focus on long-term toxicology studies, formulation optimization, and the evaluation of its efficacy and safety in human subjects. This innovative dual-inhibitor approach may represent a next-generation therapy for the effective management of gout.

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